

3-(4-Methylphenyl)isoxazol-5-amine chemical properties and structure

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Compound of Interest

Compound Name: 3-(4-Methylphenyl)isoxazol-5-amine

Cat. No.: B1268397

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An In-depth Technical Guide to 3-(4-Methylphenyl)isoxazol-5-amine

This technical guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **3-(4-Methylphenyl)isoxazol-5-amine**. It is intended for researchers, scientists, and professionals in drug development and medicinal chemistry who are interested in utilizing this versatile heterocyclic compound.

Chemical Structure and Identification

3-(4-Methylphenyl)isoxazol-5-amine, also known as 5-Amino-3-(4-methylphenyl)isoxazole or 3-(p-tolyl)isoxazol-5-amine, is a five-membered heterocyclic compound.^{[1][2]} Its structure consists of an isoxazole ring substituted with an amino group at the 5-position and a 4-methylphenyl (p-tolyl) group at the 3-position. This unique arrangement makes it a valuable building block in organic synthesis.^[1]

Structure:

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Table 1: Chemical Identifiers and Structural Information

Identifier	Value
IUPAC Name	3-(4-methylphenyl)-1,2-oxazol-5-amine[2]
CAS Number	28883-91-2[1][2][3]
Molecular Formula	C ₁₀ H ₁₀ N ₂ O[1][2][3]
SMILES	<chem>Cc1ccc(cc1)c2noc(n2)N</chem>
InChI Key	APWSTGHORLJQPY-UHFFFAOYSA-N[2]
MDL Number	MFCD06199353[1][3]
PubChem ID	576446[1]

Physicochemical Properties

The compound is typically a cream-colored crystalline solid with a high degree of purity, often greater than or equal to 98% as determined by HPLC.[1] Its key physicochemical properties are summarized in the table below.

Table 2: Physicochemical Properties

Property	Value
Molecular Weight	174.2 g/mol [1][2]
Appearance	Cream color crystalline solid[1]
Melting Point	148-153 °C[1]
Boiling Point	381.2 °C at 760 mmHg (Predicted)[2][4]
Density	1.166 g/cm ³ (Predicted)[2][4]
LogP	2.37[3]
pKa	-1.60 (Predicted)[4]
Storage	Store at 0-8 °C in a dark place under an inert atmosphere.[1][4]

Synthesis and Experimental Protocols

The synthesis of 5-aminoisoxazole derivatives typically involves the cyclization of a precursor molecule with hydroxylamine. While a specific, detailed protocol for **3-(4-**

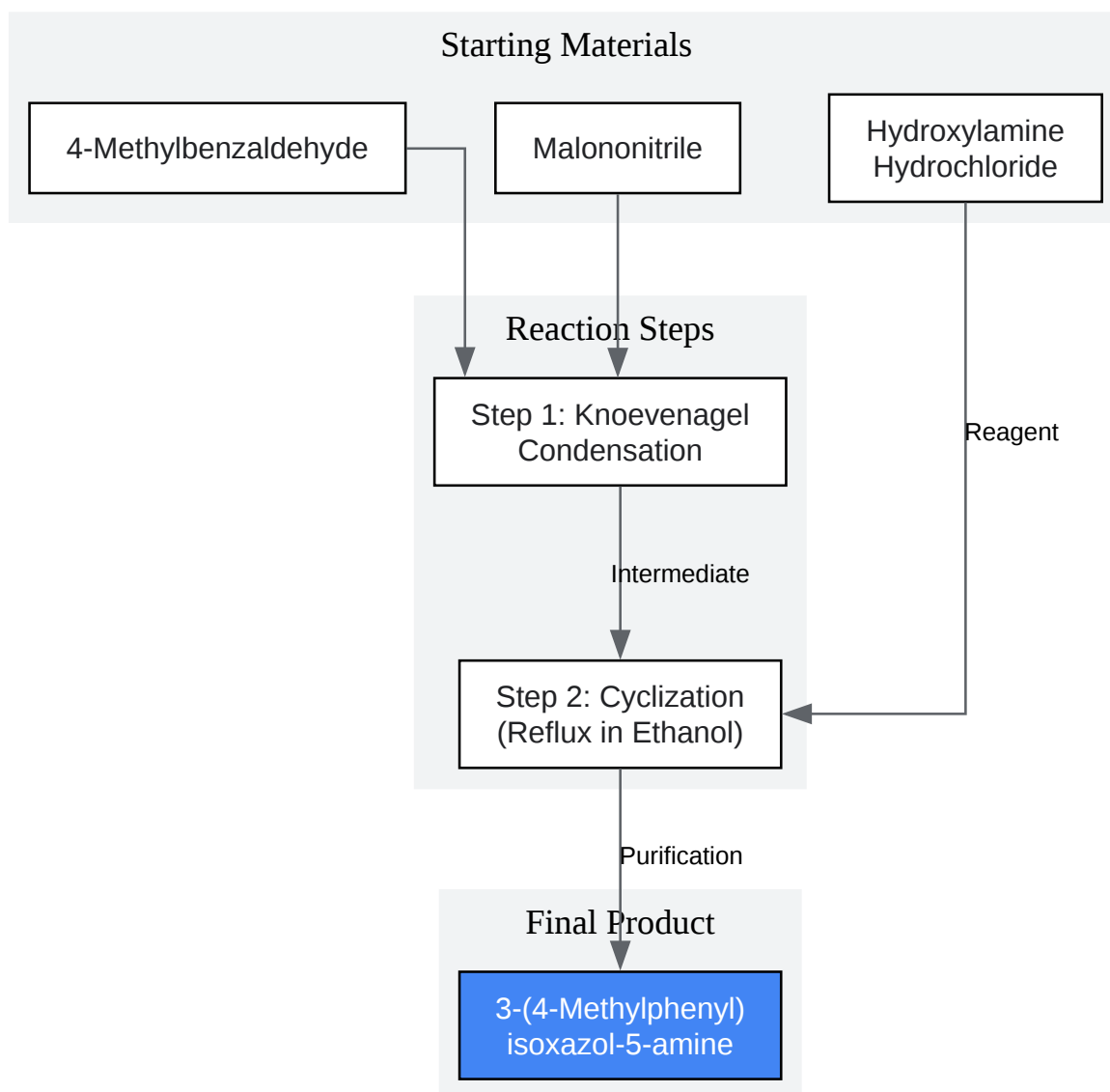
Methylphenyl)isoxazol-5-amine is not readily available in the cited literature, a general synthetic pathway can be inferred from related syntheses. A common method is the reaction of a β -ketonitrile with hydroxylamine hydrochloride.

Generalized Experimental Protocol: Synthesis of 5-Aminoisoxazoles

This protocol is a generalized representation based on the synthesis of similar isoxazole structures.[5][6]

- **Precursor Formation:** A substituted aryl aldehyde (in this case, 4-methylbenzaldehyde) is reacted with a compound containing an active methylene group, such as malononitrile, in the presence of a suitable base or catalyst to form a β -ketonitrile precursor.
- **Cyclization:** The resulting intermediate is dissolved in a suitable solvent, such as ethanol.

- **Hydroxylamine Addition:** Hydroxylamine hydrochloride is added to the solution, often along with a base (e.g., sodium acetate) or a Lewis acid catalyst (e.g., ceric ammonium sulfate) to facilitate the reaction.[5]
- **Reaction:** The mixture is heated under reflux for several hours (typically 2-5 hours) and the reaction progress is monitored using thin-layer chromatography (TLC).[5]
- **Work-up and Purification:** Upon completion, the reaction mixture is cooled, and the solvent is removed under reduced pressure. The crude product is then purified, typically by recrystallization from a suitable solvent (e.g., ethanol) or by column chromatography to yield the final 5-aminoisoxazole product.



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A generalized workflow for the synthesis of **3-(4-Methylphenyl)isoxazol-5-amine**.

Applications in Research and Drug Development

3-(4-Methylphenyl)isoxazol-5-amine is a versatile compound with significant applications in several areas of chemical and pharmaceutical research.^[1] Its isoxazole core is a privileged scaffold in medicinal chemistry, known to enhance reactivity and serve as a foundation for bioactive molecules.^{[1][7]}

- **Pharmaceutical Development:** The compound is a crucial intermediate in the synthesis of pharmaceuticals, particularly those targeting neurological disorders and inflammation.^{[1][8]} Its structure allows for targeted modifications, making it an ideal candidate for developing novel therapeutic agents.^[1]
- **Biochemical Research:** It is employed in studies involving enzyme inhibition and receptor binding, which are fundamental to understanding biological processes and disease mechanisms.^[1]
- **Agrochemicals:** The compound is used in the formulation of agricultural chemicals, where it can act as a growth regulator or pest deterrent.^[1]
- **Material Science:** It is explored in the creation of advanced polymers with specific thermal and mechanical properties.^[1]

The ability of the **3-(4-Methylphenyl)isoxazol-5-amine** core to be synthetically modified allows for the creation of libraries of compounds for screening against various biological targets. This process is central to modern drug discovery.



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Role of **3-(4-Methylphenyl)isoxazol-5-amine** as a scaffold in drug discovery.

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